

A Comparative Performance Analysis of HMXand CL-20-Based Explosives

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In the ever-evolving field of energetic materials, the quest for higher performance, greater stability, and enhanced safety remains a primary objective. This guide provides a detailed comparison of two powerful explosive compounds: Octahydro-1,3,5,7-tetranitro-1,3,5,7-tetrazocine (HMX) and 2,4,6,8,10,12-hexanitro-2,4,6,8,10,12-hexaazaisowurtzitane (CL-20). While HMX has long been a benchmark for military-grade explosives, CL-20 represents a newer generation of high-energy-density materials.[1][2] This analysis, intended for researchers and professionals in drug development and materials science, presents a side-by-side view of their performance characteristics, supported by experimental data and methodologies.

Quantitative Performance Data

The following table summarizes the key performance metrics of HMX and CL-20, including their pure forms and representative plastic-bonded explosive (PBX) formulations.

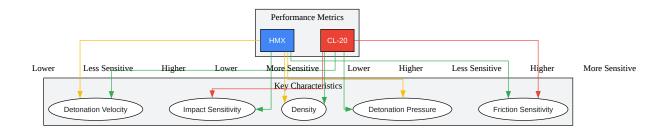


Property	HMX (Octogen)	CL-20 (HNIW)	Unit
Chemical Formula	C4H8N8O8	C6H6N12O12	-
Crystal Density	1.91	2.04	g/cm³
Detonation Velocity (Pure)	9,100	~9,660	m/s
Detonation Pressure (PBX)	~34.5 (LX-14)	~42.5 (PAX-11)	GPa
Heat of Explosion	6,192	Not explicitly found	kJ/kg
Impact Sensitivity (h50)	32 - 55	14 - 29	cm
Friction Sensitivity	114 - 120	Insensitive up to 61-	N

Note: Performance characteristics, especially for PBX formulations, can vary based on the specific binder and additives used.[1][3][4][5][6][7]

Logical Performance Comparison

The following diagram illustrates the general performance relationship between HMX and CL-20, highlighting the trade-offs between energy output and sensitivity.





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Caption: A diagram showing the relative performance of CL-20 and HMX.

Experimental Protocols

The determination of the performance characteristics of high explosives involves a range of standardized experimental tests. These protocols are crucial for ensuring the reliability and comparability of data.

Detonation Velocity Measurement

A common method for determining detonation velocity is the use of ionization pins or fiber-optic probes.[3][8]

- Workflow:
 - The explosive material is pressed into a cylindrical charge of a specific diameter and length.
 - Ionization pins or optical fibers are placed at precise, known distances along the length of the charge.
 - The explosive is initiated at one end.
 - As the detonation wave propagates along the charge, it sequentially activates the pins or alters the light transmission in the fibers.
 - The time intervals between the activation of successive probes are measured with highspeed electronics.
 - The detonation velocity is then calculated by dividing the known distance between probes by the measured time interval.

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